

Application Notes and Protocols for the Formulation of Oxasulfuron in Agriculture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxasulfuron

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the formulation of **Oxasulfuron** for agricultural use. This document includes detailed methodologies for the preparation of Water-Dispersible Granule (WG) formulations, protocols for efficacy and stability testing, and methods for residue analysis. The information is intended to guide researchers and professionals in the development and evaluation of **Oxasulfuron** formulations.

Introduction to Oxasulfuron

Oxasulfuron is a selective, post-emergence herbicide belonging to the sulfonylurea chemical class.^[1] It is effective against a variety of broadleaf weeds and grasses in crops such as soybeans and corn.^[2] Its primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of branched-chain amino acids in plants.^[2]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Oxasulfuron** is presented in Table 1.

Property	Value	Reference
IUPAC Name	oxetan-3-yl 2-[(4,6-dimethylpyrimidin-2-yl)carbamoylsulfamoyl]benzoate	[1]
CAS Number	144651-06-9	[1]
Molecular Formula	C ₁₇ H ₁₈ N ₄ O ₆ S	[1]
Molecular Weight	406.4 g/mol	[1]
Appearance	White powder	
Minimum Purity	980 g/kg	[2]

Mode of Action: Inhibition of Acetolactate Synthase (ALS)

Oxasulfuron targets and inhibits the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS). This enzyme is pivotal in the biosynthesis of the essential branched-chain amino acids: valine, leucine, and isoleucine. The inhibition of ALS disrupts protein synthesis, leading to the cessation of cell division and plant growth, ultimately causing the death of susceptible weeds within 1-3 weeks of application.[1]

Branched-Chain Amino Acid Biosynthesis Pathway

The following diagram illustrates the branched-chain amino acid biosynthesis pathway and the point of inhibition by **Oxasulfuron**.



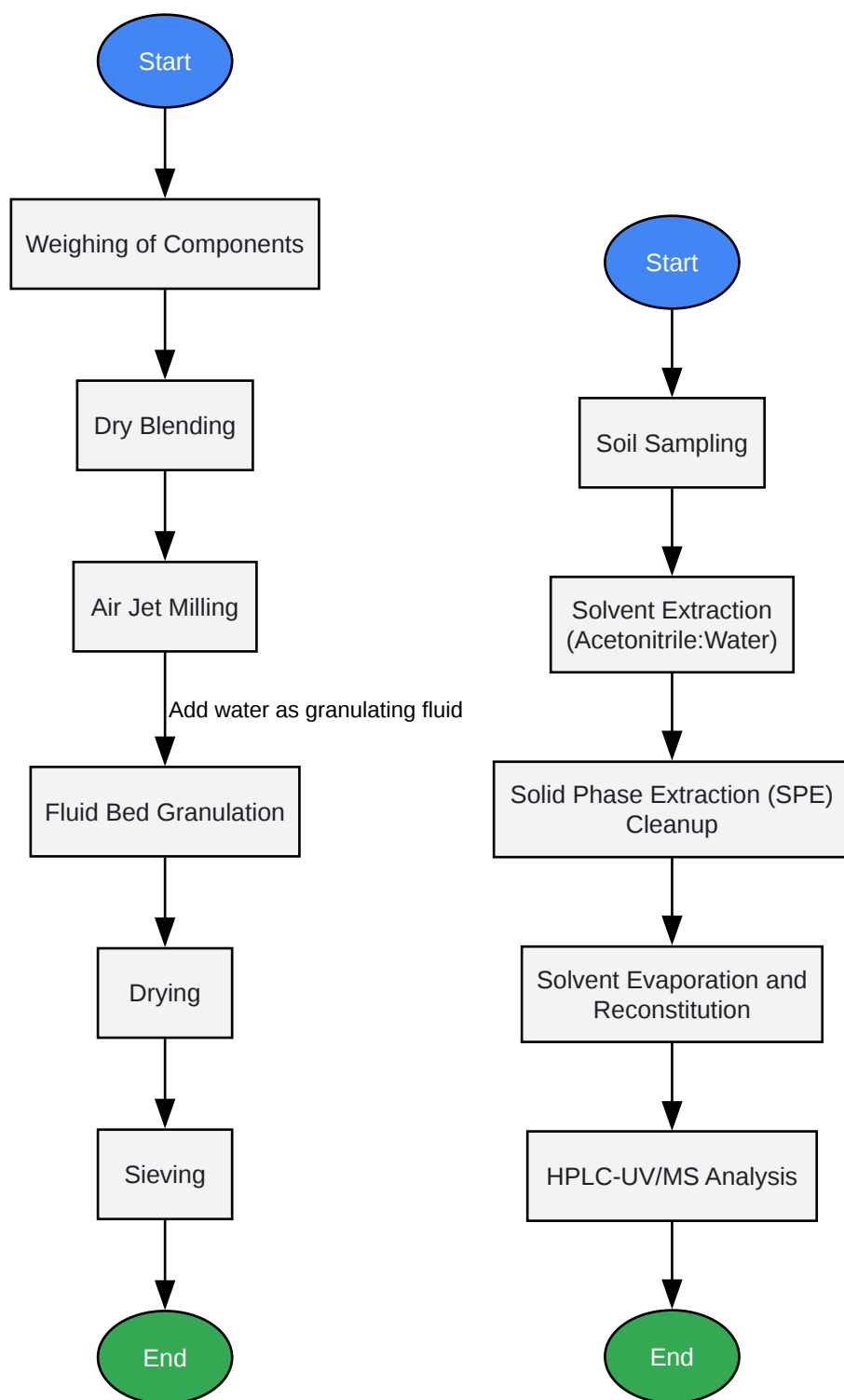
Formulation of Oxasulfuron

Water-Dispersible Granules (WG) are a common and effective formulation for sulfonylurea herbicides like **Oxasulfuron**. This type of formulation offers good stability, ease of handling, and reduced dust exposure compared to wettable powders. A typical 75% WG formulation of **Oxasulfuron** can be prepared using the components outlined in Table 2.

Component	Function	Example Product	Concentration (% w/w)
Oxasulfuron (98% a.i.)	Active Ingredient	-	76.5
Wetting Agent	Facilitates granule disintegration and wetting	Sodium dodecyl sulfate	2.0
Dispersing Agent	Ensures uniform dispersion of particles in water	Lignosulfonate	8.0
Binder	Provides granule integrity	Polyvinylpyrrolidone (PVP)	3.0
Carrier/Filler	Inert base for the formulation	Kaolin or precipitated silica	to 100
Anti-foaming Agent	Prevents foam formation during mixing	Silicone-based antifoam	0.5

Experimental Protocol for WG Formulation Preparation

The following protocol describes the laboratory-scale preparation of an **Oxasulfuron** WG formulation.



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References

- 1. Oxasulfuron | C₁₇H₁₈N₄O₆S | CID 86443 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Oxasulfuron (Ref: CGA 277476) [sitem.herts.ac.uk]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com